

tissue-specific distribution of gamma-Coniceine vs other alkaloids

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

Get Quote

Comparative Potency of Poison Hemlock Alkaloids

The table below summarizes quantitative data on the biological activity and relative lethality of key piperidine alkaloids found in poison hemlock, based on a comparative study [1].

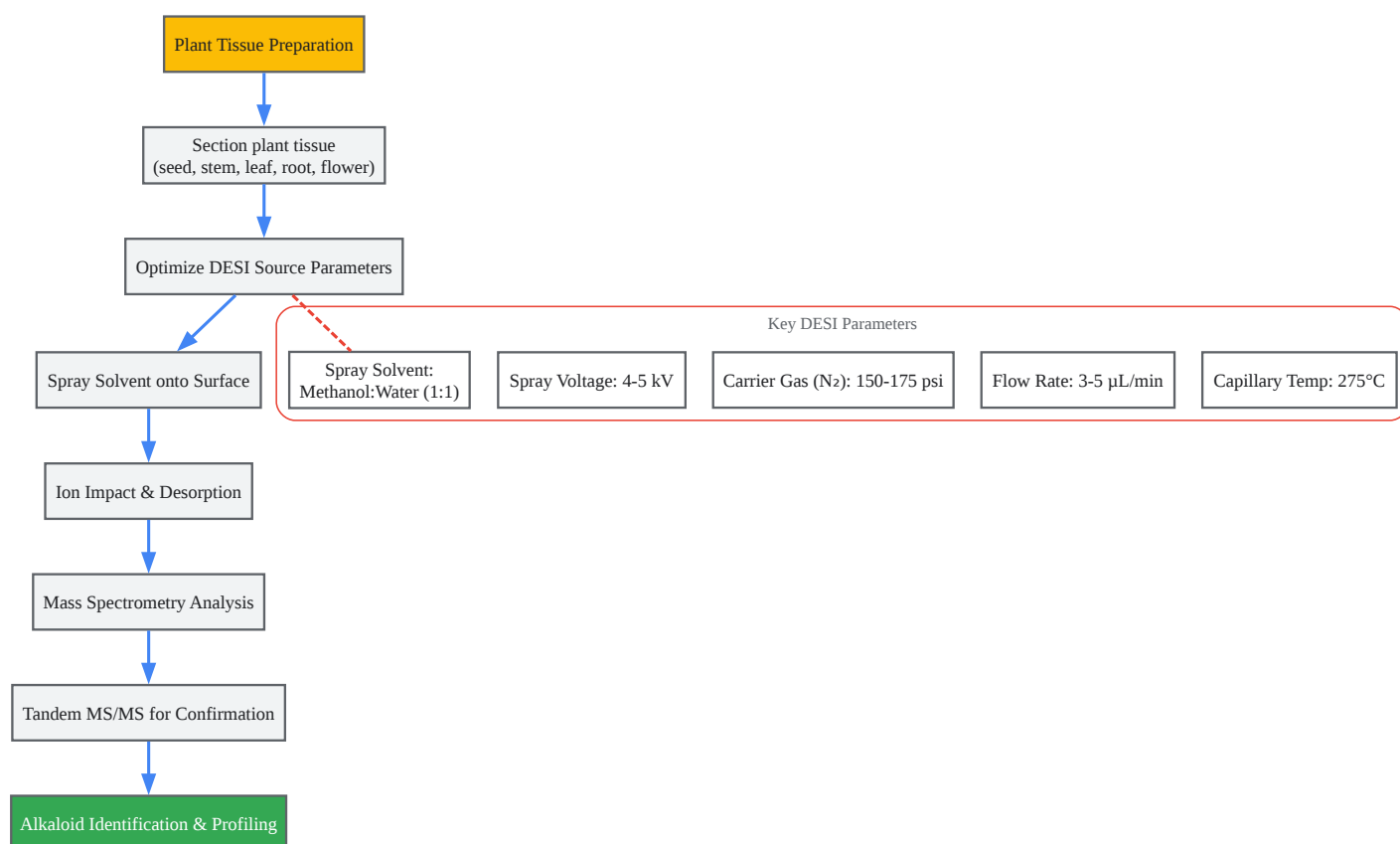
Alkaloid	Relative In Vitro Potency (Nicotinic Receptor)	Relative Lethality In Vivo (Mouse LD ₅₀ in mg/kg)
γ-Coniceine	Most potent	4.4 [1]
(-)-N-Methylconiine	Intermediate	16.1 [1]
(±)-N-Methylconiine	Intermediate	17.8 [1]
(+)-N-Methylconiine	Least potent	19.2 [1]

Key Insight: The data shows that **γ-coniceine** is significantly more potent and toxic than the **N-methylconiine enantiomers** [1]. Furthermore, the toxic effect is stereoselective, meaning the three-

dimensional structure of the molecule influences its potency [1].

Experimental Protocol for In-Situ Alkaloid Detection

The Desorption Electrospray Ionization (DESI) mass spectrometry method described below is a powerful technique that can be used to profile and localize alkaloids directly on plant tissue surfaces with minimal sample preparation [2]. You could apply this protocol to investigate the tissue-specific distribution of **gamma-Coniceine** and other alkaloids.



[Click to download full resolution via product page](#)

****DESI-MS Workflow for Direct Plant Analysis***

Key Steps and Parameters [2]:

- **Sample Preparation:** Plant tissues (root, stem, leaf, flower, or seed) are cut into small sections (approx. 4 mm²) and analyzed with no further preparation. Using freshly-cut tissue surfaces is optimal.
- **Instrument Parameters:** The method provides high sensitivity and specificity when parameters are optimized.
 - **Spray Solvent:** Methanol and water mixtures (e.g., 1:1) are effective.
 - **Spray Voltage:** 4-5 kV.
 - **Carrier Gas Pressure:** 150-175 psi (nitrogen).
 - **Solvent Flow Rate:** 3-5 µL/min.
 - **Capillary Temperature:** 275°C.
- **Analysis:** The impact of the charged solvent spray desorbs ions directly from the plant surface, which are then analyzed by the mass spectrometer. All identifications should be confirmed using tandem MS/MS.

This protocol has been successfully used to detect known alkaloids directly from various tissues of poison hemlock, including γ -coniceine, coniine, and N-methylconiine [2].

How to Proceed with Tissue-Specific Research

To build the comparison guide you need, I suggest the following actions:

- **Leverage the DESI-MS Protocol:** The outlined method is your most direct tool for generating the missing tissue-distribution data. You can apply it to systematically analyze different parts of the poison hemlock plant.
- **Explore Transcriptomics:** One study [3] performed a transcriptome analysis of five different organs of poison hemlock (developing fruit, flower, root, leaf, and stem) to identify genes involved in coniine biosynthesis. Re-analyzing such data could provide indirect clues about which tissues are most active in alkaloid production.
- **Refine Your Search:** You may find more targeted data by searching for terms like "spatial distribution of alkaloids in *Conium maculatum*," "localization of piperidine alkaloids," or "mass spectrometry imaging (MSI) of hemlock."

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Stereoselective potencies and relative toxicities of γ -coniceine and... [pubmed.ncbi.nlm.nih.gov]
2. Rapid in situ detection of alkaloids in plant tissue under ambient... [pubs.rsc.org]
3. De novo transcriptome assembly of *Conium maculatum* L. to identify... [researchportal.helsinki.fi]

To cite this document: Smolecule. [tissue-specific distribution of gamma-Coniceine vs other alkaloids]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570344#tissue-specific-distribution-of-gamma-coniceine-vs-other-alkaloids>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com